

Application Notes: Solubility and Handling of Human Gastrin I (1-14)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B612673*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Product Overview

Gastrin I (1-14), human, is a 14-amino acid fragment of the gastrointestinal peptide hormone Gastrin I.[1][2] As a selective agonist for the cholecystokinin B (CCK2) receptor, it is a critical tool for research into gastric acid secretion, gastrointestinal cell proliferation, and CCK2 receptor signaling pathways.[3] Proper handling and solubilization of this peptide are crucial for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the dissolution, storage, and application of human Gastrin I (1-14).

Solubility Data

The solubility of Human Gastrin I (1-14) can vary depending on the solvent and the presence of counter-ions (e.g., TFA). The peptide has a net negative charge due to a high number of glutamic acid residues, which influences solvent selection.[2] Quantitative solubility data from suppliers is summarized below.

Solvent	Concentration	Method	Source
DMSO	≥ 100 mg/mL (≥ 54.95 mM)	Direct Dissolution	[1]
Water (H ₂ O)	100 mg/mL (54.95 mM)	Requires sonication	[1]
PBS	100 mg/mL (54.95 mM)	Requires sonication	[1]
1% Ammonia	1 mg/mL	Requires sonication	[3]

Note: The designation "≥" indicates that the saturation point was not reached at the specified concentration.[1]

Reconstitution Protocol

Due to the acidic nature of the peptide, a stepwise approach to solubilization is recommended to achieve the desired concentration.

3.1 Materials

- Lyophilized Human Gastrin I (1-14) peptide
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Dimethyl sulfoxide (DMSO), anhydrous, sterile-filtered
- Ammonium hydroxide (NH₄OH), dilute solution (e.g., 1%) (Optional)
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer
- Bath sonicator

3.2 Step-by-Step Procedure

- Preparation: Before opening, bring the vial of lyophilized peptide to room temperature for at least 15-20 minutes to prevent condensation.
- Initial Solvent Selection: Based on the peptide's negative charge, water is the recommended starting solvent.[\[2\]](#)
- Reconstitution:
 - Add the calculated volume of sterile water to the vial to achieve the target concentration. For example, to prepare a 10 mg/mL stock, add 100 μ L of water to 1 mg of peptide.
 - Vortex the vial gently for 10-15 seconds.
- Enhancing Solubility (If Necessary):
 - If the peptide does not fully dissolve in water, sonicate the solution in a bath sonicator for 5-10 minutes.[\[1\]](#) Check for clarity.
 - If cloudiness or particulates persist, the addition of a few microliters (<50 μ L) of a weak base like ammonium hydroxide can improve solubility.[\[2\]](#)
 - As an alternative for highly concentrated stock solutions, DMSO can be used.[\[1\]](#)[\[2\]](#) Add the desired volume of DMSO and vortex until the peptide is fully dissolved.
- Final Dilution: For aqueous-based cellular assays, a concentrated stock in DMSO can be serially diluted to the final working concentration using the appropriate aqueous buffer (e.g., PBS, cell culture medium). Ensure the final DMSO concentration is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Storage and Stability

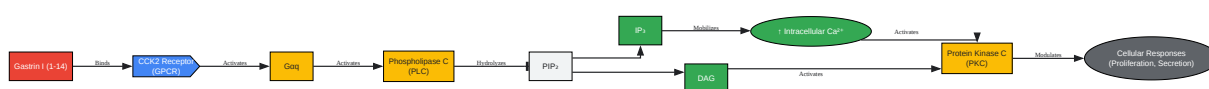
Proper storage is critical to maintain the biological activity of the peptide.

- Lyophilized Powder: Store desiccated at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)

- Stock Solutions: After reconstitution, it is highly recommended to create single-use aliquots to avoid repeated freeze-thaw cycles.
 - Store aliquots at -20°C for up to 2 months or at -80°C for up to 6 months.[1][4]

Biological Activity and Signaling Pathway

Gastrin I binds to and activates the CCK2 receptor, a G protein-coupled receptor (GPCR).[5] This interaction primarily triggers Gq and Gα12/13 protein signaling cascades.[6][7] The activation of Gαq stimulates Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into the second messengers inositol trisphosphate (IP₃) and diacylglycerol (DAG).[8] These events lead to an increase in intracellular calcium (Ca²⁺) and the activation of Protein Kinase C (PKC), ultimately modulating cellular processes like proliferation and acid secretion.[6][7]



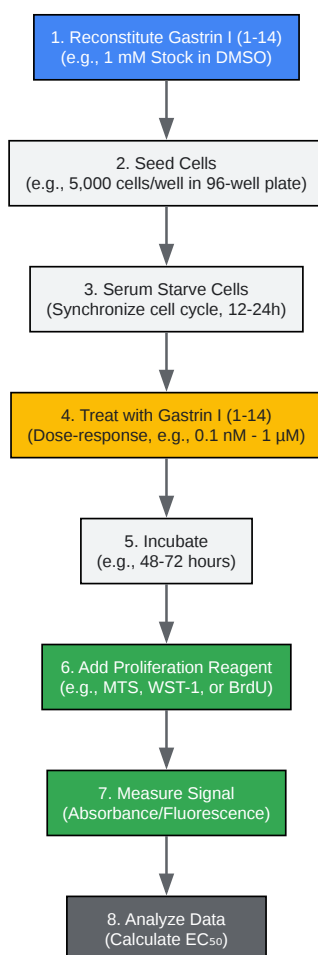
[Click to download full resolution via product page](#)

Caption: Gastrin I (1-14) signaling via the CCK2 receptor Gq pathway.

Example Experimental Protocol: In Vitro Cell Proliferation Assay

This protocol outlines a general workflow for assessing the mitogenic effects of Gastrin I (1-14) on a responsive cell line (e.g., gastric cancer cells expressing CCK2R).

6.1 Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. reactivi.ro [reactivi.ro]
- 2. medchemexpress.com [medchemexpress.com]
- 3. rndsystems.com [rndsystems.com]
- 4. merckmillipore.com [merckmillipore.com]

- 5. The gastrin and cholecystokinin receptors mediated signaling network: a scaffold for data analysis and new hypotheses on regulatory mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Gastrin, Cholecystokinin, Signaling, and Biological Activities in Cellular Processes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. geneglobe.qiagen.com [geneglobe.qiagen.com]
- To cite this document: BenchChem. [Application Notes: Solubility and Handling of Human Gastrin I (1-14)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612673#solubility-of-gastrin-i-1-14-human-in-dmso-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com